

Application Notes and Protocols for Immunohistochemical Detection of BIM 23042 Targets

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Compound of Interest

Compound Name: BIM 23042

Cat. No.: B12396609

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the immunohistochemical (IHC) detection of the molecular targets of **BIM 23042**. **BIM 23042** is a selective antagonist for the Neuromedin B receptor (NMB-R), also known as bombesin receptor subtype 1 (BB1). It is a somatostatin analogue with a much lower affinity for the gastrin-releasing peptide (GRP) receptor (BB2).^{[1][2][3][4][5]}

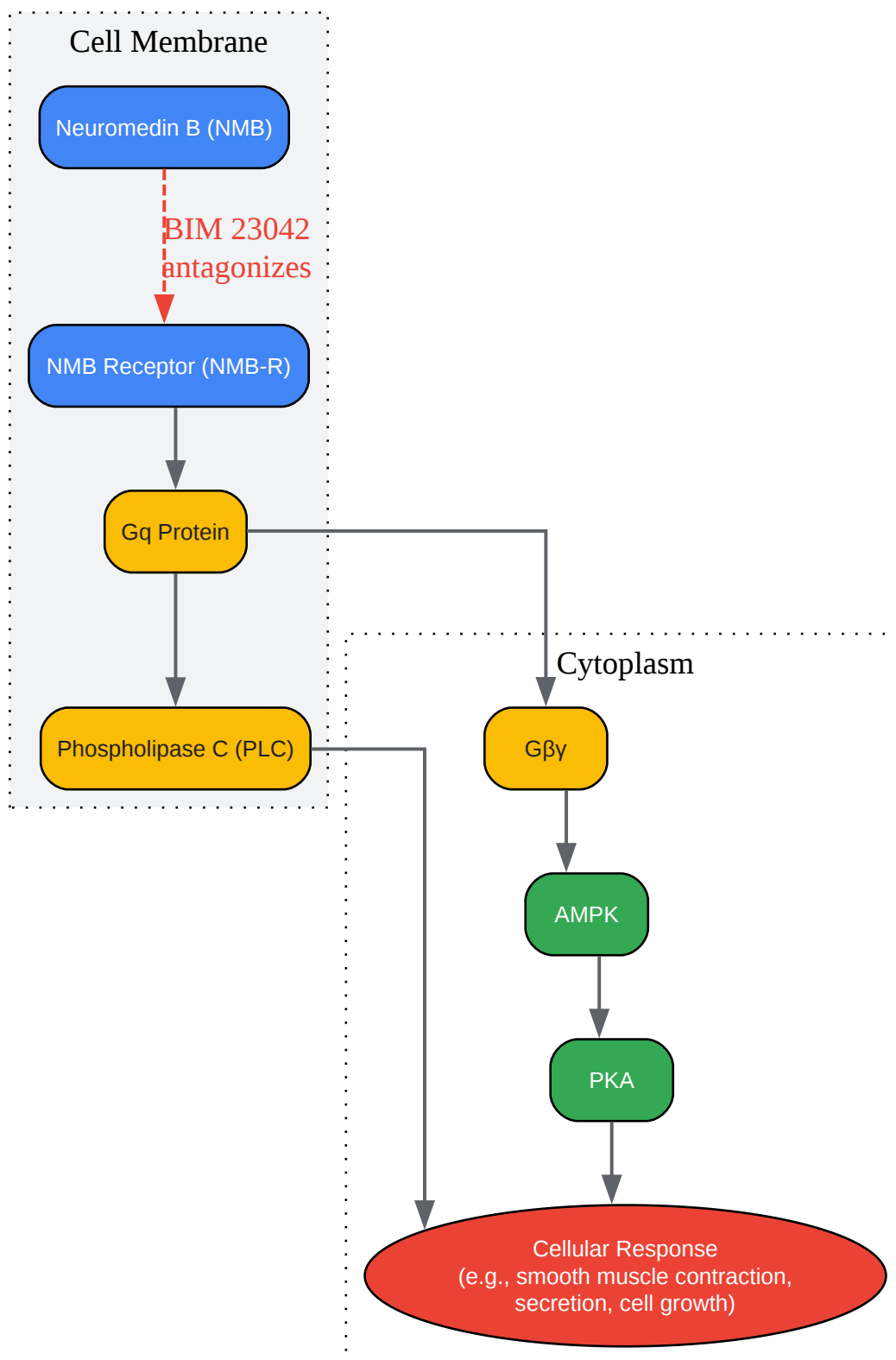
Additionally, to address potential nomenclature confusion, this document also provides protocols for the detection of the pro-apoptotic protein BIM (Bcl-2-like protein 11), a critical regulator of apoptosis that is a key focus in cancer research.

Section 1: Detection of Neuromedin B Receptor (NMB-R)

The primary target of **BIM 23042** is the Neuromedin B receptor (NMB-R), a G protein-coupled receptor involved in various physiological processes, including smooth muscle contraction, hormone secretion, and cell growth.

NMB-R Signaling Pathway

Upon binding of its ligand, Neuromedin B (NMB), the NMB-R activates intracellular signaling cascades. This is often initiated through the Gq family of G proteins, leading to the activation of phospholipase C and subsequent downstream signaling. Another identified pathway involves the $\beta\gamma$ subunit of the Gq protein, which activates AMPK/PKA signaling.



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Neuromedin B Receptor (NMB-R) signaling pathway.

Immunohistochemistry Protocol for NMB-R

This protocol is a general guideline for the detection of NMB-R in formalin-fixed, paraffin-embedded (FFPE) tissue sections. Optimization may be required for specific antibodies and tissue types.

Materials:

- FFPE tissue sections (4-5 μ m) on charged slides
- Xylene
- Ethanol (100%, 95%, 80%)
- Deionized water
- Antigen retrieval buffer (e.g., 10 mM Sodium Citrate, pH 6.0)
- Hydrogen peroxide (3%)
- Blocking buffer (e.g., 1% BSA in PBS)
- Primary antibody against NMB-R
- Biotinylated secondary antibody
- Streptavidin-HRP conjugate
- DAB chromogen substrate
- Hematoxylin counterstain
- Mounting medium

Experimental Workflow:

General Immunohistochemistry (IHC) workflow.

Protocol Steps:

- Deparaffinization and Rehydration:
 - Immerse slides in 3 changes of xylene for 5 minutes each.
 - Rehydrate through graded ethanol series: 2 changes of 100% ethanol for 3 minutes each, 2 changes of 95% ethanol for 3 minutes each, and 1 change of 80% ethanol for 3 minutes.
 - Rinse in running deionized water for 5 minutes.
- Antigen Retrieval:
 - Perform heat-induced epitope retrieval (HIER) by immersing slides in pre-heated antigen retrieval buffer.
 - Heat at 95-100°C for 20-30 minutes.
 - Allow slides to cool in the buffer for 20 minutes at room temperature.
- Peroxidase Blocking:
 - Incubate sections with 3% hydrogen peroxide for 10-15 minutes to block endogenous peroxidase activity.
 - Rinse with PBS.
- Blocking:
 - Incubate sections with blocking buffer for 30-60 minutes at room temperature to prevent non-specific antibody binding.
- Primary Antibody Incubation:
 - Incubate sections with the primary NMB-R antibody (see table below for examples) overnight at 4°C in a humidified chamber.
- Secondary Antibody Incubation:
 - Rinse with PBS.

- Incubate with a biotinylated secondary antibody for 30-60 minutes at room temperature.
- Detection:
 - Rinse with PBS.
 - Incubate with streptavidin-HRP conjugate for 30 minutes at room temperature.
 - Rinse with PBS.
 - Apply DAB chromogen substrate and monitor for color development (typically 1-10 minutes).
 - Stop the reaction by rinsing with deionized water.
- Counterstaining:
 - Counterstain with hematoxylin for 30-60 seconds.
 - "Blue" the sections in running tap water.
- Dehydration and Mounting:
 - Dehydrate through a graded ethanol series and xylene.
 - Coverslip with a permanent mounting medium.

Recommended Antibodies for NMB-R IHC:

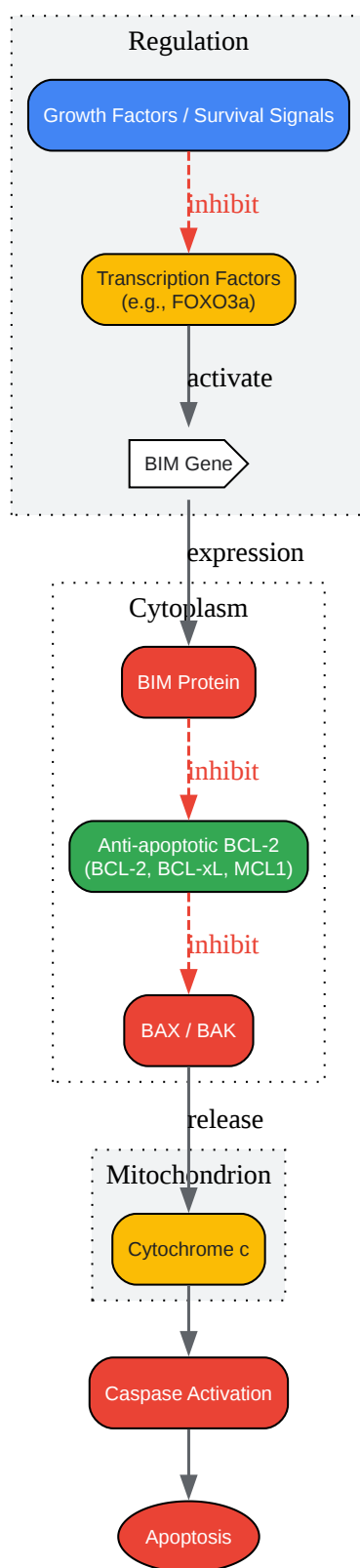
Antibody Name	Host	Clonality	Recommended Dilution	Vendor	Catalog #
anti-NMBR Antibody	Rabbit	Polyclonal	IHC: 1:200-1:500	antibodies-online	ABIN7189294
NMBR Antibody	Rabbit	Polyclonal	IHC: 1:50-1:200	Boster Bio	A03117

Section 2: Detection of BIM (Bcl-2-like protein 11)

BIM is a pro-apoptotic BH3-only protein and a member of the BCL-2 family. It plays a crucial role in the intrinsic pathway of apoptosis. The expression and activity of BIM are tightly regulated, and its upregulation is a key event in the induction of cell death by various stimuli, including the action of some anti-cancer drugs.

BIM Apoptosis Signaling Pathway

BIM initiates apoptosis by binding to and neutralizing anti-apoptotic BCL-2 family proteins (like BCL-2, BCL-xL, and MCL1). This allows the pro-apoptotic proteins BAX and BAK to oligomerize on the mitochondrial outer membrane, leading to the release of cytochrome c and the activation of caspases.



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BIM-mediated intrinsic apoptosis pathway.

Immunohistochemistry Protocol for BIM

This protocol provides a general method for detecting BIM in FFPE tissue sections. As with NMB-R, optimization for specific antibodies and tissues is recommended.

Materials:

- Same as for NMB-R protocol.

Experimental Workflow:

- The workflow is the same as the general IHC workflow depicted above.

Protocol Steps:

- Deparaffinization and Rehydration:
 - Follow the same procedure as for NMB-R.
- Antigen Retrieval:
 - Perform HIER using a Tris-EDTA buffer (pH 9.0) for 20-30 minutes at 95-100°C.
 - Allow slides to cool for 20 minutes at room temperature.
- Peroxidase Blocking:
 - Follow the same procedure as for NMB-R.
- Blocking:
 - Follow the same procedure as for NMB-R.
- Primary Antibody Incubation:
 - Incubate sections with the primary BIM antibody (see table below for examples) overnight at 4°C.
- Secondary Antibody Incubation:

- Follow the same procedure as for NMB-R.
- Detection:
 - Follow the same procedure as for NMB-R.
- Counterstaining:
 - Follow the same procedure as for NMB-R.
- Dehydration and Mounting:
 - Follow the same procedure as for NMB-R.

Recommended Antibodies for BIM (BCL2L11) IHC:

Antibody Name	Host	Clonality	Recommended Dilution	Vendor	Catalog #
Anti-Bim antibody [Y36]	Rabbit	Monoclonal	IHC-P: 1:100-1:250	Abcam	ab32158
BIM, BCL2L11 antibody	Rabbit	Polyclonal	IHC: 1:50-1:500	Proteintech	22037-1-AP
Bim/BCL2L11 Polyclonal Antibody	Rabbit	Polyclonal	IHC-P: 1:200	Thermo Fisher	BS-1488R

Note: The provided protocols are intended as a starting point. Researchers should consult the antibody datasheet for specific recommendations and perform necessary optimizations for their experimental conditions. The choice of positive and negative controls is critical for validating the staining results.

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References

- 1. Neuromedin B - Wikipedia [en.wikipedia.org]
- 2. Neuromedin B receptor stimulation of Cav3.2 T-type Ca²⁺ channels in primary sensory neurons mediates peripheral pain hypersensitivity [thno.org]
- 3. Apoptosis and autophagy: BIM as a mediator of tumour cell death in response to oncogene-targeted therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. What are NMB receptor antagonists and how do they work? [synapse.patsnap.com]
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